

An In-depth Technical Guide to Chlorotris(triphenylphosphine)copper(I)

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Compound of Interest

Compound Name: Chlorotris(triphenylphosphine)copper(I)

Cat. No.: B12321343

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of chlorotris(triphenylphosphine)copper(I), a versatile coordination complex with significant applications in synthetic chemistry and emerging potential in medicinal chemistry. This document details its chemical identifiers, structural and spectroscopic properties, a detailed synthesis protocol, and its application in Atom Transfer Radical Polymerization (ATRP).

Core Identifiers and Physicochemical Properties

Chlorotris(triphenylphosphine)copper(I) is a white, crystalline solid. The key identifiers and physicochemical properties of the compound are summarized in the table below for easy reference.

Identifier	Value
CAS Number	15709-76-9
Molecular Formula	C ₅₄ H ₄₅ ClCuP ₃
Molecular Weight	885.86 g/mol
IUPAC Name	chlorocopper;tris(triphenylphosphane)
InChI Key	BEENOGKCXKWOB-UHFFFAOYSA-M
SMILES	C1=CC=C(C=C1)P(C2=CC=CC=C2)C3=CC=C C=C3...
Melting Point	175 °C (decomposition)
PubChem CID	11764452

Structural and Spectroscopic Data

The copper(I) center in chlorotris(triphenylphosphine)copper(I) adopts a pseudo-tetrahedral geometry, coordinated to one chloride ligand and three triphenylphosphine ligands. The bulky triphenylphosphine ligands play a crucial role in stabilizing the copper(I) center.

Crystallographic Data

Single-crystal X-ray diffraction studies have provided detailed insights into the molecular structure. The coordination geometry can be influenced by the presence of solvent molecules in the crystal lattice.

Parameter	Value	Reference
Cu-P Bond Length (avg)	2.354(8) Å	
P-Cu-P Bond Angle (avg)	110.1(6)°	
P-Cu-Cl Bond Angle (avg)	108.8(6)°	

Spectroscopic Characterization

Spectroscopic techniques are essential for confirming the identity and purity of the complex.

Technique	Key Observations
³¹ P CP/MAS NMR	Solid-state ³¹ P NMR is a powerful tool for probing the coordination environment of the phosphorus ligands.
Infrared (IR) Spectroscopy	The IR spectrum is dominated by the vibrational modes of the triphenylphosphine ligands, with a characteristic P-C stretching vibration around 1100 cm ⁻¹ .
UV-Vis Spectroscopy	In chloroform, the complex exhibits absorption bands around 239 nm and 259 nm, which are attributed to intra-ligand (π-π*) transitions of the triphenylphosphine ligands.

Experimental Protocols

Synthesis of Chlorotris(triphenylphosphine)copper(I)

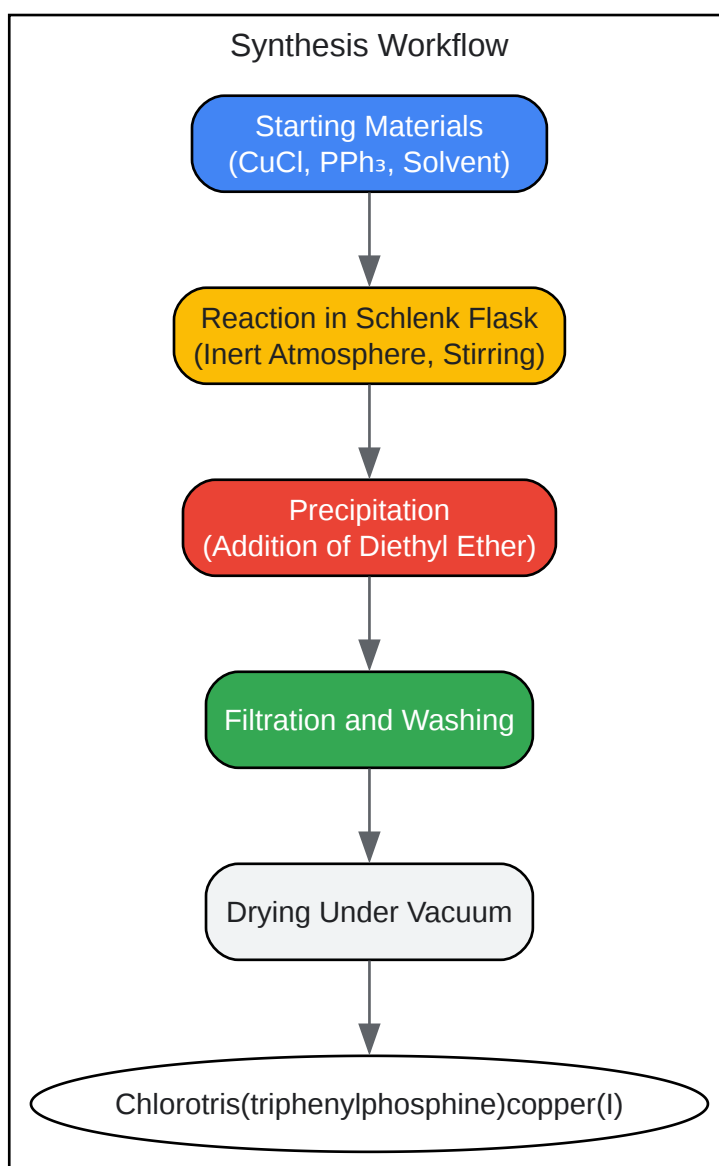
This protocol describes the direct reaction of copper(I) chloride with triphenylphosphine.

Materials:

- Copper(I) chloride (CuCl)
- Triphenylphosphine (PPh₃)
- Ethanol or Acetonitrile
- Diethyl ether
- Schlenk flask and other standard glassware
- Magnetic stirrer
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Under an inert atmosphere, add copper(I) chloride to a Schlenk flask equipped with a magnetic stir bar.
- Add a solution of at least three molar equivalents of triphenylphosphine dissolved in ethanol or acetonitrile.
- Stir the mixture at room temperature. The reaction can be gently heated to facilitate the dissolution of copper(I) chloride as the complex forms.
- Continue stirring for several hours until the reaction is complete, which is often indicated by the formation of a clear solution or a fine white precipitate of the product.
- Cool the mixture to room temperature.
- Precipitate the product by adding diethyl ether.
- Collect the white crystalline product by filtration under an inert atmosphere.
- Wash the product several times with diethyl ether to remove any unreacted triphenylphosphine.
- Dry the final product under vacuum.



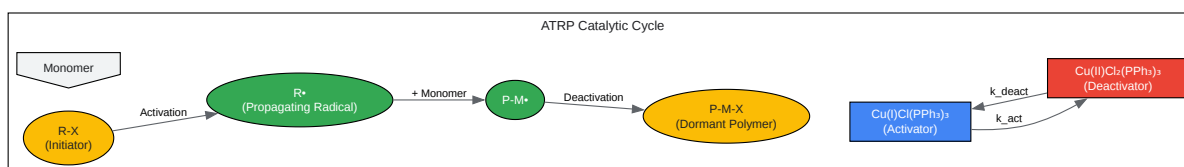
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Synthesis workflow for chlorotris(triphenylphosphine)copper(I).

Applications in Catalysis: Atom Transfer Radical Polymerization (ATRP)

Chlorotris(triphenylphosphine)copper(I) is a highly effective catalyst for Atom Transfer Radical Polymerization (ATRP), a controlled/"living" radical polymerization technique that allows for the synthesis of polymers with well-defined molecular weights and low polydispersity.

In ATRP, the copper(I) complex acts as an activator, reversibly abstracting a halogen atom from a dormant polymer chain to generate a radical that initiates polymerization. The triphenylphosphine ligands are crucial for stabilizing the copper(I) center and modulating its reactivity.



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